

Chemical Identity & Basic Properties of Carzenide

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Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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The table below summarizes the fundamental identifiers and physical characteristics of **Carzenide**, which are essential for basic identification and handling in the laboratory [1].

Property	Specification
CAS Number	138-41-0 [1]
IUPAC Name	4-Sulfamoylbenzoic acid [1]
Synonyms	Carzenide; 4-Carboxybenzenesulfonamide; p-Sulfamoyl Benzoic Acid [1]
Molecular Formula	C7H7NO4S [1]
Molecular Weight	201.20 g/mol [1]
Melting Point	285-295 °C [1]
Density	1.5±0.1 g/cm ³ [1]
Water Solubility	453 mg/L at 25 °C [1]
Storage	Store at Room Temperature (RT) [1]

Advanced Synthesis & Purity Enhancement

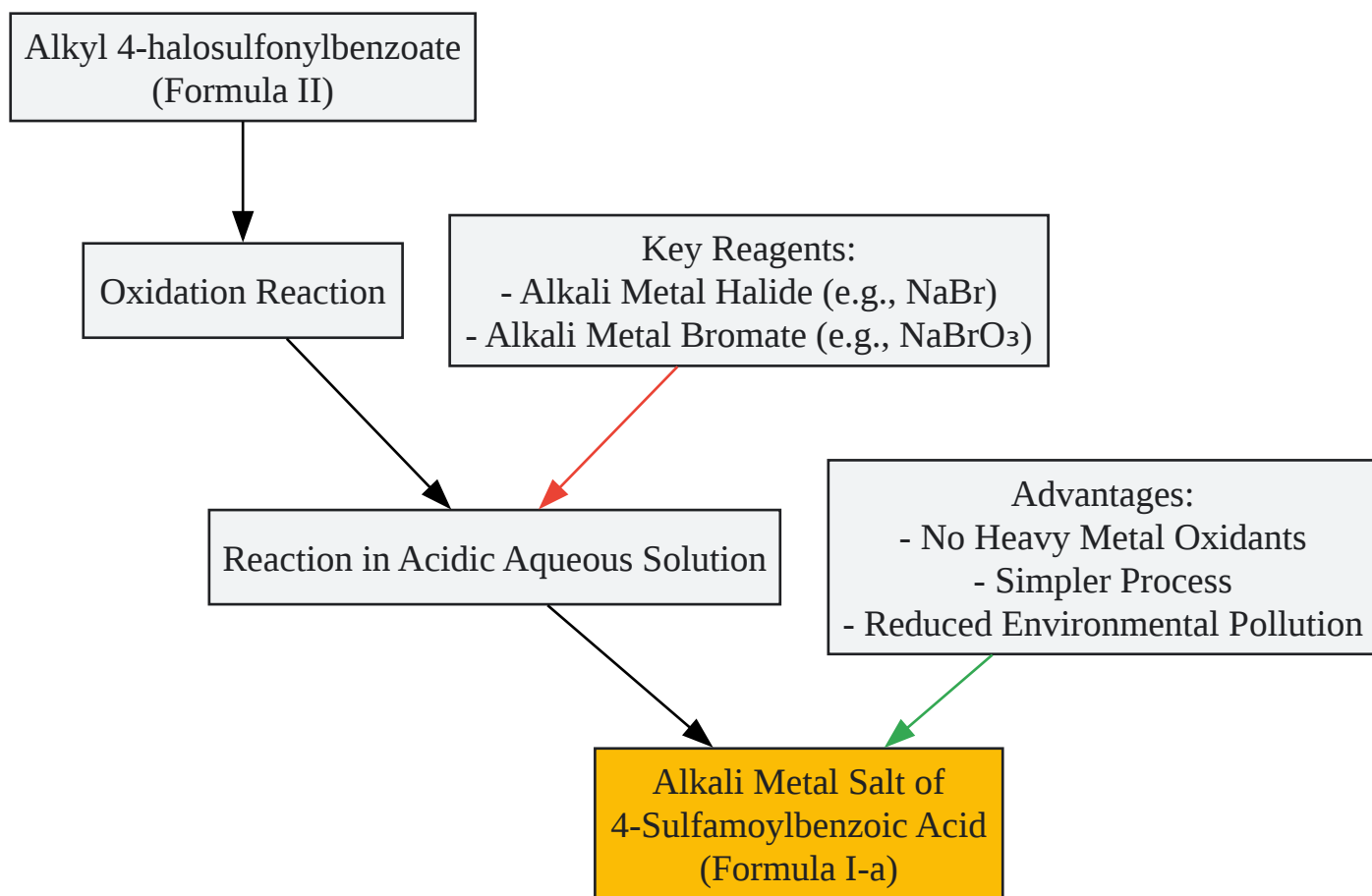
A modern preparation method focuses on an efficient and cleaner synthesis pathway, which is a proactive approach to minimizing impurities.

Improved Synthesis Protocol [2]

This patent describes a method for preparing 4-Sulfamoylbenzoic acid that avoids the use of heavy metal oxidants, potentially reducing metal-based impurities.

- **Key Reaction:** The oxidation of an alkyl 4-halosulfonylbenzoate (Formula II) to form an alkali metal salt of 4-sulfamoylbenzoic acid (Formula I-a).
- **Reaction System:** Uses an alkali metal halide (e.g., sodium bromide) and an alkali metal bromate (e.g., sodium bromate) in an acidic aqueous solution.
- **Solvent:** A Bronsted acid (like hydrochloric acid) and water.
- **Advantages:** The process is noted for its simplicity, high yield, and environmentally friendly profile as it prevents pollution from heavy metals [2].

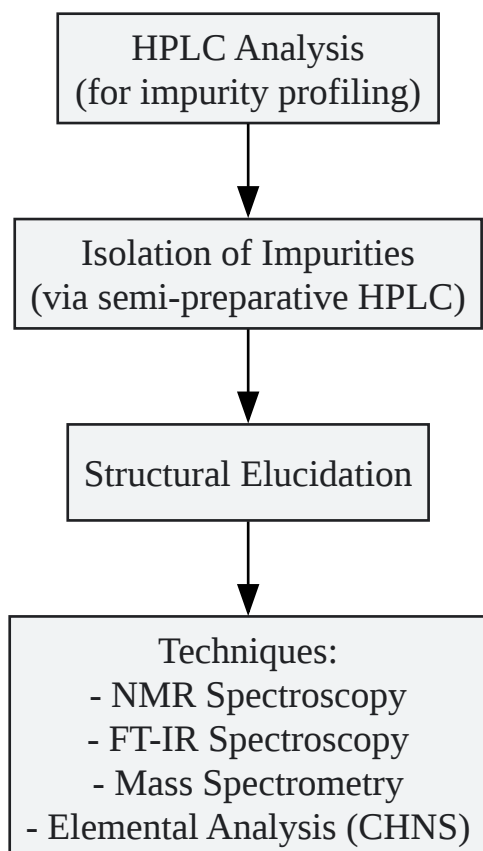
The following diagram outlines the core strategy of this synthesis method for achieving high-purity **Carzenide**.



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Analytical Methodologies for Purity Assessment

While specific methods for **Carzenide** were not detailed, the general principles for analyzing drug substances can be applied. The following workflow illustrates a multi-technique approach for comprehensive purity characterization, drawing from standard practices in pharmaceutical analysis [3] [4].



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Frequently Asked Questions & Troubleshooting

Based on the available information, here are some anticipated FAQs.

Q1: What is the primary biological activity of Carzenide? A1: Carzenide is identified as a strong, competitive inhibitor of carbonic anhydrase II (CAII). It is also the major circulating metabolite of the drug Mafenide and is being researched in contexts such as epilepsy and cervical cancer [5].

Q2: I am concerned about heavy metal contamination in my final product. Are there alternative synthesis methods? A2: Yes. The patent (CN105693565A) describes an oxidation method that uses an alkali metal halide/bromate system in an acidic aqueous solution, explicitly avoiding heavy metal oxidants. This can be a cleaner alternative for synthesis [2].

Q3: What are the key physical properties I should use to characterize my Carzenide sample? A3: You should confirm the **melting point** (285-295 °C) and analyze the sample using **NMR, FT-IR, and mass**

spectrometry. The measured molecular weight should be 201.20 g/mol. These data points are crucial for confirming the identity and purity of your compound [1] [4].

Key Guidance for Your Project

To effectively build your technical support center:

- **Focus on Foundational Data:** The chemical properties and modern synthesis method provided can form the core of your product documentation and basic troubleshooting guides.
- **Develop Specific Protocols:** You may need to develop in-house, detailed SOPs for the synthesis and purification of **Carzenide**, using the patented method as a starting point.
- **Establish Analytical Procedures:** Implement a rigorous analytical workflow, as visualized above, to identify and quantify any impurities specific to your synthesis process.

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